

# Safety data sheet (SDS) for Cefprozil-d4

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## Compound of Interest

Compound Name: Cefprozil-d4

Cat. No.: B12425427

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## An In-depth Technical Guide to the Safety Data Sheet for **Cefprozil-d4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data associated with **Cefprozil-d4**, a deuterated analog of the second-generation cephalosporin antibiotic, Cefprozil. Given that **Cefprozil-d4** is primarily used for research and as a tracer in pharmacokinetic studies, a thorough understanding of its safety profile is paramount for laboratory personnel.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> The safety information for **Cefprozil-d4** is largely extrapolated from the data for Cefprozil, as deuteriation is not expected to significantly alter its fundamental chemical hazards.<sup>[1]</sup><sup>[3]</sup>

## Chemical and Physical Properties

**Cefprozil-d4** is a labeled version of Cefprozil, a semi-synthetic oral cephalosporin.<sup>[2]</sup> The deuterium labeling is typically on the hydroxyphenyl group.<sup>[2]</sup><sup>[3]</sup> The physical and chemical properties are crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
Chemical Name	(6R,7R)-7-[[[(2R)-2-Amino-2-(4-hydroxyphenyl-d4)acetyl]amino]-8-oxo-3-(1-propen-1-yl)-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic Acid	[2]
Synonyms	BMY 28100-d4, Cefzil-d4, Procef-d4	[2]
CAS Number	1426173-48-9	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> D <sub>4</sub> N <sub>3</sub> O <sub>5</sub> S	[2]
Molecular Weight	393.45 g/mol	[2]
Appearance	White to yellow solid powder	[4][5]
Melting Point	215 - 225 °C (decomposes)	[5]
Boiling Point	~803 °C	[5]
Solubility	No data available for Cefprozil-d4; Cefprozil is sparingly soluble in water.	[5]
Storage	Store at 2-8°C in a refrigerator, dry, and dark.	[2][3]

## Toxicological Information

The toxicological profile of **Cefprozil-d4** is primarily inferred from Cefprozil data. Cephalosporins, as a class, are known to have a low order of toxicity, but can cause hypersensitivity reactions.[6]

Endpoint	Result	Species/Test System
Acute Oral Toxicity	No mortality at 5000 mg/kg.	Rat
No mortality at 3000 mg/kg; caused diarrhea and loss of appetite.	Cynomolgus Monkey	
Mutagenicity	Not found to be mutagenic.	Ames Salmonella, E. coli WP2 urvA reversion assays
Genotoxicity	Did not induce chromosomal abnormalities or unscheduled DNA synthesis.	Chinese hamster ovary cells, Rat hepatocytes (in vitro)
Carcinogenicity	Long-term in vivo studies have not been performed.	N/A
Sensitization	May cause allergy or asthma symptoms if inhaled. May cause an allergic skin reaction.	Human (based on Cefprozil data)[4]

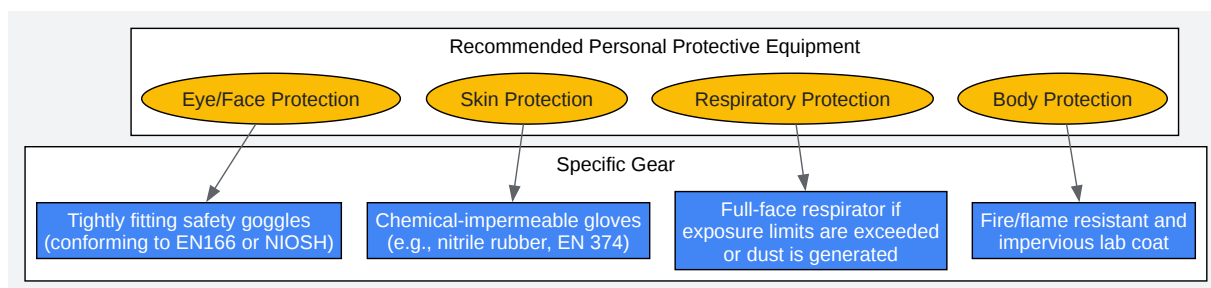
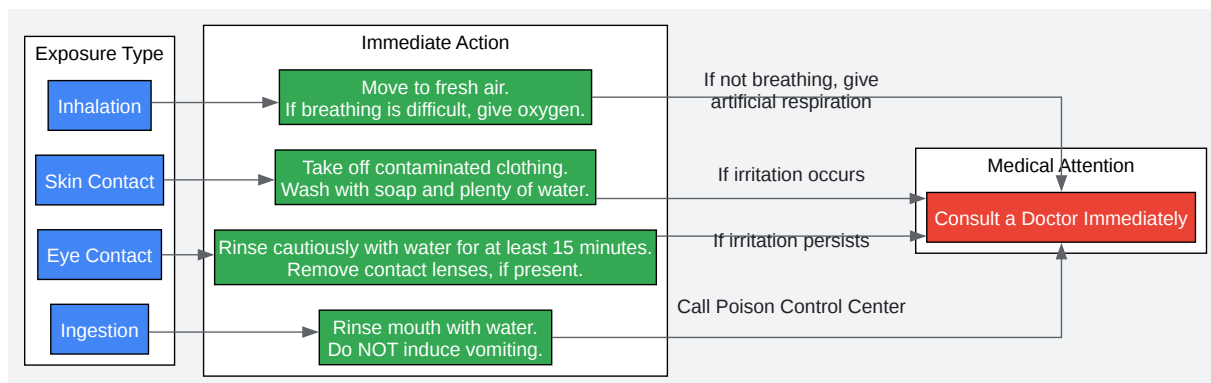
## Hazard Identification and First Aid

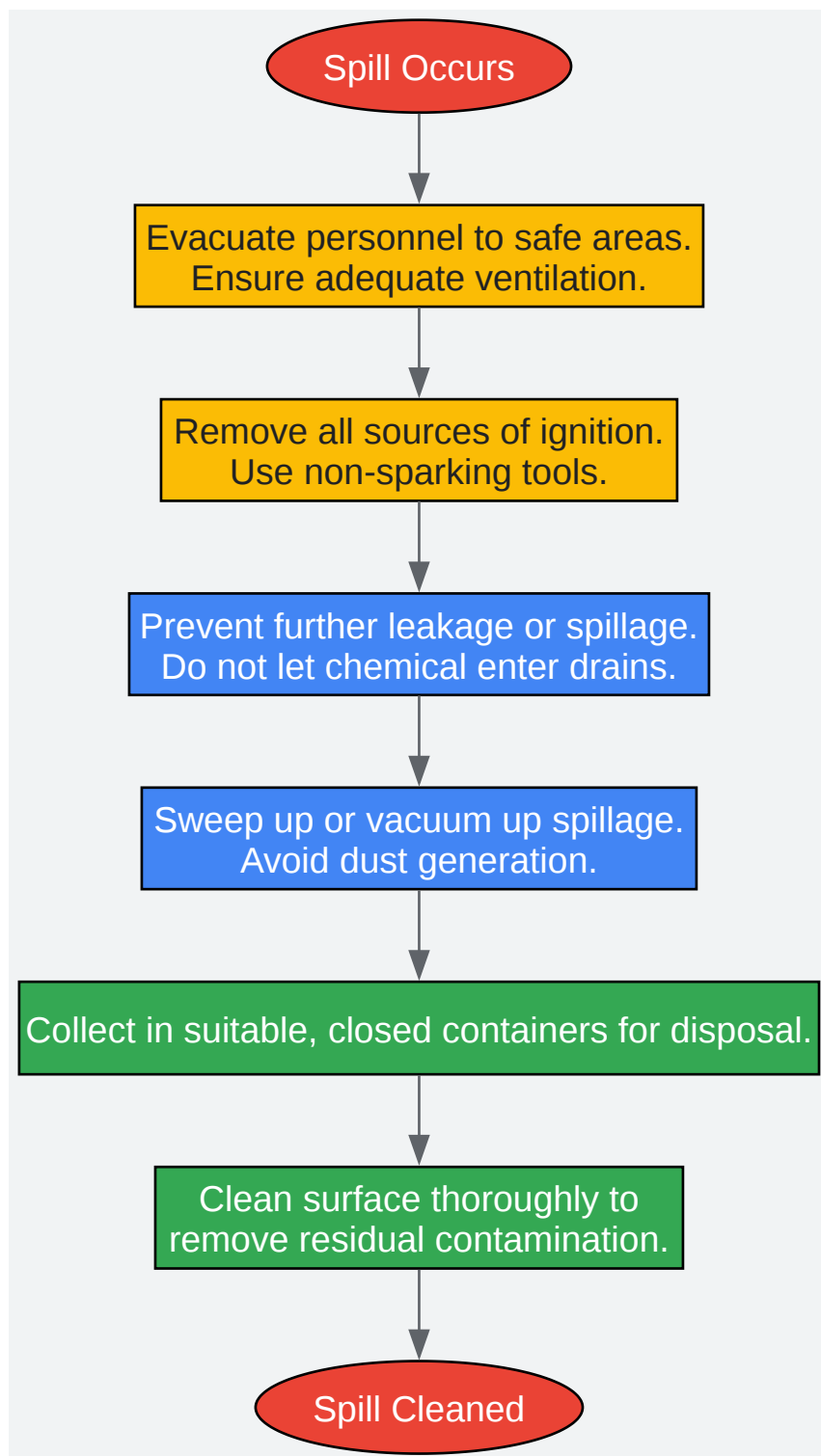
**Cefprozil-d4** is classified as a hazardous substance. The primary hazards include eye irritation and potential for allergic reactions through inhalation or skin contact.[4]

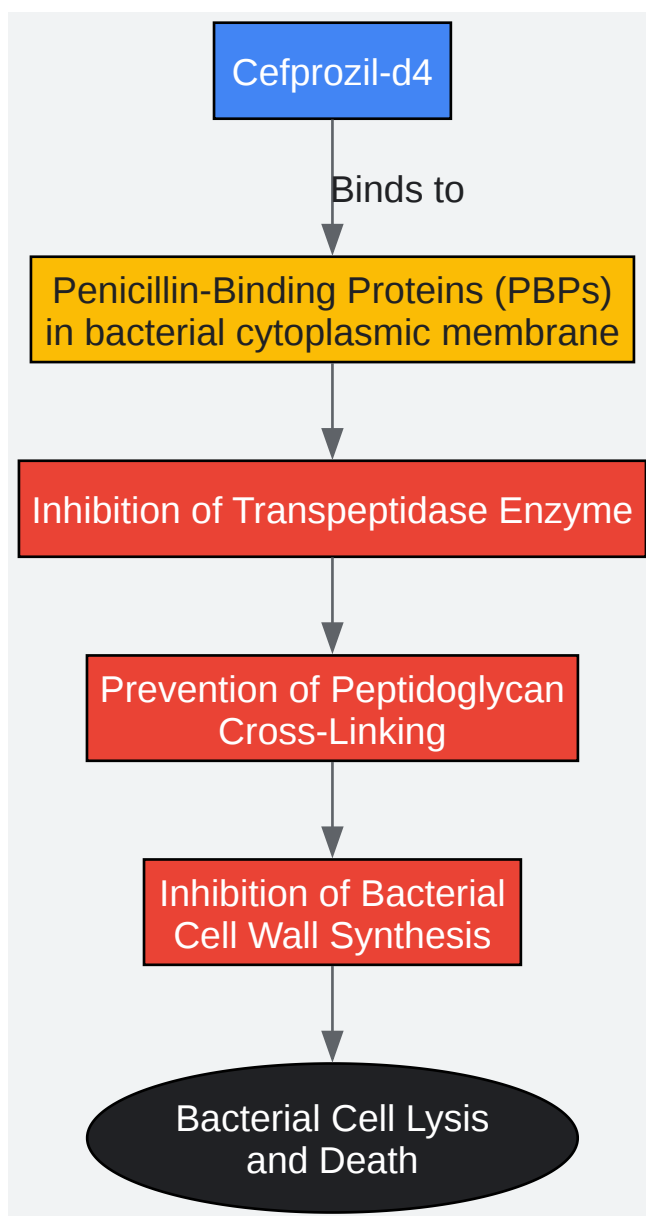
Hazard Statements:

- Causes eye irritation.[4]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[4]
- May cause an allergic skin reaction.[4]

The following diagram outlines the recommended first aid procedures in case of exposure.







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